

# N,N-Dimethyl-13C2-formamide isotopic enrichment verification

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## Compound Focus: N,N-Dimethyl-13C2-formamide

CAS No.: 117880-10-1

Cat. No.: S1492594

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## Key Data and Properties

For easy comparison, here are the core physicochemical properties of **N,N-Dimethyl-13C2-formamide** compiled from supplier data and reference sources.

Property	Value	Remarks / Source
CAS Number	117880-10-1	-
Molecular Formula	C(13C)2H7NO	Carbon-13 labeled on two methyl groups [1]
Molecular Weight	75.08 g/mol	[1]
Isotopic Purity	99 atom % 13C	[2]
Chemical Purity (Assay)	99% (CP)	[2]
Boiling Point	153 °C (lit.)	[2]
Melting Point	-61 °C (lit.)	[2]
Density	0.970 g/mL at 25 °C	[2]

Property	Value	Remarks / Source
Refractive Index (n <sub>20/D</sub> )	1.431 (lit.)	[2]
Flash Point	58 °C (136 °F) (closed cup)	[2]

## Verification of Isotopic Enrichment

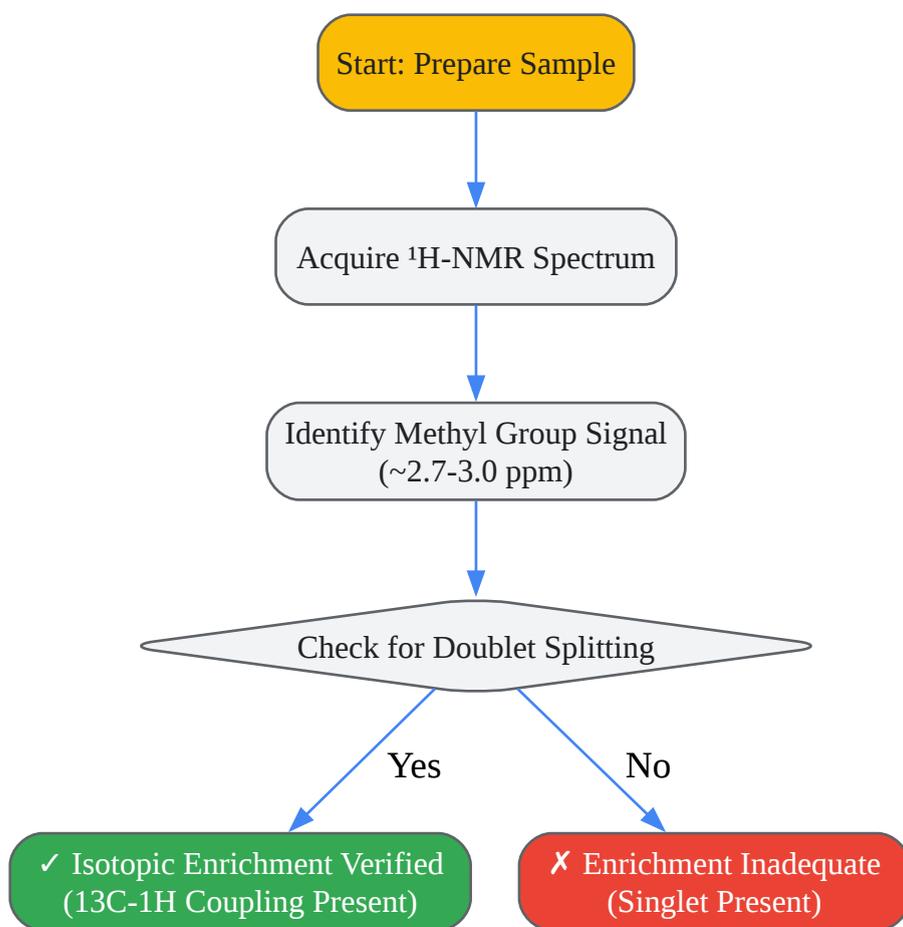
Verifying the isotopic enrichment of your compound is a critical step to ensure experimental validity. The following methods are standard in analytical chemistry for this purpose.

### 1. Mass Spectrometry (MS)

- **Principle:** Mass spectrometry is the primary tool for verifying isotopic enrichment. The incorporation of two <sup>13</sup>C atoms will cause the molecular ion peak to shift by +2 mass units compared to the unlabeled compound.
- **Expected Result:** The primary peak for the molecular ion ([M]<sup>+</sup>) should be observed at **m/z 75**. For unlabeled N,N-Dimethylformamide (C<sub>3</sub>H<sub>7</sub>NO), the molecular ion appears at m/z 73 [3]. The (M+1) and (M+3) peaks should be significantly diminished due to the high 99 atom % <sup>13</sup>C purity [2].

### 2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Principle:** <sup>13</sup>C-NMR directly detects <sup>13</sup>C isotopes. The labeling will result in the absence of signals for the natural-abundance <sup>12</sup>C methyl groups and the presence of strong, distinct signals for the <sup>13</sup>C-labeled methyl groups.
- **Expected Result:** In a <sup>13</sup>C-NMR spectrum, the signal for the two equivalent methyl groups (in fast exchange) will be significantly enhanced. For proton NMR (<sup>1</sup>H-NMR), the coupling between the methyl protons and the <sup>13</sup>C nuclei (<sup>1</sup>J<sub>CH</sub>) will be observed. This **<sup>13</sup>C-<sup>1</sup>H coupling** will split the methyl proton signal into a doublet, providing direct evidence of successful labeling. The coupling constant is typically large (>100 Hz). The workflow for this verification is outlined below.



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## Troubleshooting FAQs

This section addresses common issues researchers might encounter.

**Q1: The  $^1\text{H}$ -NMR spectrum of my  $\text{N,N}$ -Dimethyl- $^{13}\text{C}_2$ -formamide shows a singlet for the methyl groups instead of the expected doublet. What could be the cause?**

- **A1:** A singlet indicates a lack of observable coupling between the protons and  $^{13}\text{C}$  nuclei. Potential causes and solutions include:
  - **Cause 1: Incorrect Spectral Acquisition.** The NMR experiment might be set up with  **$^{13}\text{C}$  decoupling** active, which deliberately removes the splitting. **Solution:** Ensure you are running a standard  $^1\text{H}$ -NMR experiment without  $^{13}\text{C}$  decoupling.
  - **Cause 2: Low Isotopic Enrichment or Contamination.** The sample may have lower-than-specified enrichment or be contaminated with unlabeled DMF. **Solution:** Verify the compound's

source and Certificate of Analysis (CoA). Use mass spectrometry for a definitive purity check. Ensure all glassware and instruments are meticulously cleaned to avoid cross-contamination.

## Q2: What are the critical safety handling procedures for this compound?

- **A2: N,N-Dimethyl-<sup>13</sup>C<sub>2</sub>-formamide** shares the same toxicity profile as unlabeled DMF and requires careful handling [2] [3].
  - **Inhalation and Dermal Exposure:** It is classified as harmful if inhaled or in contact with skin (Acute Tox. 4). Always use it in a well-ventilated **fume hood**.
  - **Skin Absorption:** It can penetrate many types of gloves and the skin. Wear appropriate **chemical-resistant gloves** (e.g., nitrile or butyl rubber) and a lab coat.
  - **Reproductive Toxicity:** It is classified as a reproductive hazard (Repr. 1B). Pregnant women and those planning pregnancy should exercise extreme caution.
  - **Flammability:** It is a flammable liquid (Flam. Liq. 3). Keep away from sparks, heat, and open flames.

## Q3: How should I store this compound to ensure its stability?

- **A3:** Proper storage is key to maintaining the chemical's integrity.
  - **Container:** Store in a tightly sealed, original container, preferably made of glass.
  - **Environment:** Keep in a cool, dry, and well-ventilated area, away from incompatible materials like strong oxidizing agents.
  - **Precautions:** The container should be grounded to prevent static discharge, and since DMF is hygroscopic, protecting it from moisture will help maintain its purity.

## Key Takeaways for Your Research

- **Verification is Critical:** Always confirm isotopic enrichment upon receipt using **<sup>1</sup>H-NMR** (looking for the characteristic doublet) and/or **mass spectrometry** (confirming the M+2 peak) before starting experiments.
- **Safety First:** Handle this compound with the same rigor as unlabeled DMF, prioritizing the use of a fume hood and appropriate personal protective equipment (PPE) due to its toxicity.
- **Check the CoA:** Reputable suppliers provide a Certificate of Analysis. Use this document to confirm the lot-specific isotopic and chemical purity for your records.

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## References

1. , N - N - Dimethyl - 13 | CAS 117880-10-1 | SCBT - Santa... C 2 formamide [scbt.com]
2. , N - N - Dimethyl - 13 99atom 117880-10-1 C 2 formamide 13 C [sigmaaldrich.com]
3. Dimethylformamide - Wikipedia [en.wikipedia.org]

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